

Long-term storage conditions for 11-Deoxy-11-methylene PGD2

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Compound of Interest

Compound Name: 11-Deoxy-11-methylene PGD2

Cat. No.: B15583959

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Technical Support Center: 11-Deoxy-11-methylene PGD2

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the long-term storage, handling, and use of **11-Deoxy-11-methylene PGD2**.

Frequently Asked Questions (FAQs)

Q1: What is **11-Deoxy-11-methylene PGD2** and why is it used?

11-Deoxy-11-methylene PGD2 is a chemically stable, isosteric analog of Prostaglandin D2 (PGD2).^{[1][2][3]} Unlike its parent compound, PGD2, which is chemically unstable, **11-Deoxy-11-methylene PGD2** offers enhanced stability, making it ideal for in vitro and in vivo studies where consistent compound activity over time is crucial.^{[1][4]} It is particularly noted for its potent activity, often interacting preferentially with the CRTH2 receptor.

Q2: What are the recommended long-term storage conditions for **11-Deoxy-11-methylene PGD2**?

For optimal long-term stability, **11-Deoxy-11-methylene PGD2**, particularly when supplied as a solution in methyl acetate, should be stored at -20°C.^[5] Under these conditions, the compound is stable for at least two years.^[1] While it may be shipped at room temperature in the

continental US, it is critical to transfer it to the recommended storage temperature upon receipt to ensure its long-term integrity.[1][2] Always refer to the Certificate of Analysis provided by the supplier for lot-specific storage recommendations.

Q3: How should I reconstitute and prepare working solutions of **11-Deoxy-11-methylene PGD2**?

11-Deoxy-11-methylene PGD2 is soluble in various organic solvents and aqueous buffers. The choice of solvent will depend on the experimental requirements. It is soluble in DMF, DMSO, and ethanol at concentrations up to 100 mg/mL.[1] For aqueous-based experiments, it is soluble in PBS (pH 7.2) at approximately 3.75 mg/mL.[1] To prepare working solutions, it is recommended to first dissolve the compound in an organic solvent like DMSO or ethanol and then make further dilutions in the aqueous buffer of choice.

Q4: Can I subject my stored solutions of **11-Deoxy-11-methylene PGD2** to multiple freeze-thaw cycles?

While **11-Deoxy-11-methylene PGD2** is chemically stable, it is generally good practice to minimize freeze-thaw cycles for any bioactive lipid to prevent potential degradation and ensure consistent experimental results. For related prostaglandin compounds, studies have shown stability over multiple freeze-thaw cycles, but it is best to aliquot the stock solution into single-use volumes to maintain optimal quality.

Data Presentation: Storage and Solubility

Parameter	Recommended Condition	Stability/Solubility	Source
Long-Term Storage Temperature	-20°C	≥ 2 years (in methyl acetate)	[1][5]
Shipping Condition	Room Temperature (continental US)	May vary elsewhere	[1][2]
Solubility in DMF	100 mg/mL	[1]	
Solubility in DMSO	100 mg/mL	[1]	
Solubility in Ethanol	100 mg/mL	[1]	
Solubility in PBS (pH 7.2)	3.75 mg/mL	[1]	

Experimental Protocols

Aliquoting for Long-Term Storage

To preserve the integrity of your **11-Deoxy-11-methylene PGD2** stock, follow this protocol for aliquoting:

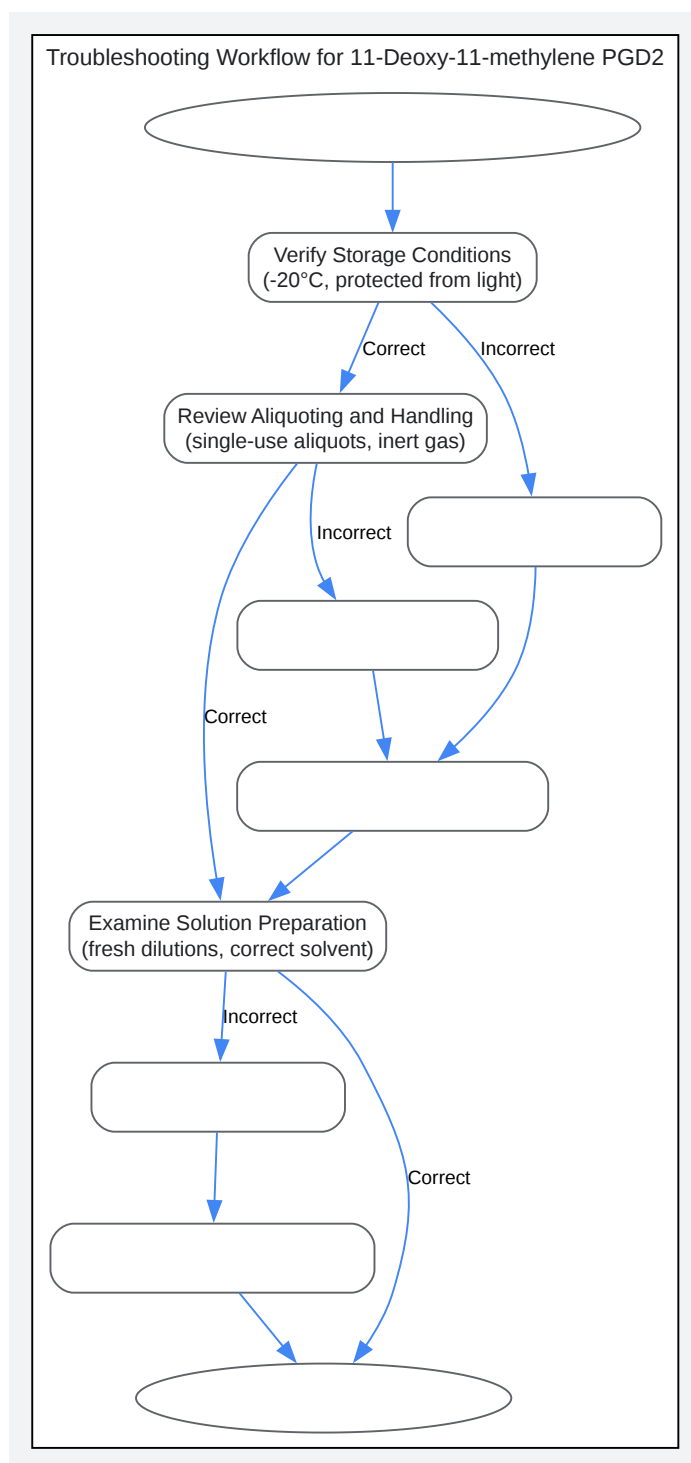
- **Prepare Materials:** Obtain sterile, amber glass vials with airtight caps. Amber glass is preferred to protect the compound from light.
- **Equilibrate:** Allow the vial of **11-Deoxy-11-methylene PGD2** to equilibrate to room temperature before opening to prevent condensation of moisture inside the vial.
- **Reconstitute (if necessary):** If the compound is in a solid form, reconstitute it in a suitable solvent (e.g., DMSO, ethanol) to a desired stock concentration.
- **Aliquot:** Dispense the stock solution into the pre-prepared amber glass vials in volumes appropriate for single experiments.
- **Inert Gas Overlay (Optional but Recommended):** To prevent oxidation, gently flush the headspace of each vial with an inert gas like argon or nitrogen before sealing.

- **Seal and Label:** Securely cap each vial and label it clearly with the compound name, concentration, date of preparation, and aliquot number.
- **Store:** Immediately place the aliquots in a -20°C freezer for long-term storage.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Inconsistent or Reduced Compound Activity	1. Improper storage conditions.	1. Verify that the compound has been consistently stored at -20°C.
2. Multiple freeze-thaw cycles.	2. Prepare fresh working solutions from a new aliquot. Avoid using solutions that have been repeatedly frozen and thawed.	
3. Degradation due to exposure to light or air.	3. Ensure the compound is stored in amber vials and consider flushing with inert gas.	
Precipitation in Aqueous Solutions	1. Exceeding solubility limits.	1. Ensure the final concentration in your aqueous buffer does not exceed its solubility. Prepare a more concentrated stock in an organic solvent and dilute it further in the aqueous buffer.
2. Interaction with components of the buffer.	2. Test the solubility in a small volume of your specific buffer before preparing a large batch.	
Variability Between Experiments	1. Inconsistent dilution preparation.	1. Use calibrated pipettes and follow a standardized protocol for preparing working solutions.
2. Use of aged working solutions.	2. Prepare fresh working solutions for each experiment from a frozen aliquot.	

Mandatory Visualization



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Caption: Troubleshooting workflow for inconsistent experimental results.

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